

MY-1076: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: MY-1076

Cat. No.: B12375358

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

MY-1076, also identified as YAP/TAZ inhibitor-2, is a potent small molecule inhibitor of the Hippo signaling pathway. It is under investigation for its potential therapeutic applications, primarily in oncology. **MY-1076** is reported to function as an inhibitor of Yes-associated protein (YAP) and its paralog, transcriptional co-activator with PDZ-binding motif (TAZ), which are key downstream effectors of the Hippo pathway. By inhibiting YAP/TAZ, **MY-1076** can induce apoptosis and suppress the proliferation of cancer cells.^[1] Given its potent biological activity, a thorough understanding of its safety and handling is paramount for researchers and drug development professionals. This guide provides a comprehensive overview of the available safety data, handling procedures, and emergency protocols for **MY-1076**.

Hazard Identification and Classification

There is conflicting information regarding the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification of **MY-1076**. One supplier's Safety Data Sheet (SDS) classifies it as hazardous, while another indicates it is not. In the interest of safety and best practice, this guide adopts the more conservative classification.

Table 1: GHS Hazard Classification for **MY-1076**

Hazard Class	Category	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Category 4	mancanza	Warning	H302: Harmful if swallowed
Hazardous to the Aquatic Environment, Acute Toxicity	Category 1	mancanza	Warning	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Toxicity	Category 1	mancanza	Warning	H410: Very toxic to aquatic life with long lasting effects

Note: The GHS pictograms are represented by placeholders as they cannot be directly rendered here. The pictogram for Acute Toxicity, Oral (Category 4) is an exclamation mark, and for Aquatic Toxicity is an environment symbol.

Hazard Communication Diagram

Hazard Information	
Signal Word: Warning	Hazard Statements: <ul style="list-style-type: none">- H302: Harmful if swallowed- H400: Very toxic to aquatic life- H410: Very toxic to aquatic life with long lasting effects
GHS Pictograms	

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Caption: GHS Hazard Communication for **MY-1076**.

Physicochemical Properties

Detailed physicochemical data for **MY-1076** is not extensively available in the public domain. The following table summarizes the known properties.

Table 2: Physicochemical Properties of **MY-1076**

Property	Value	Source
Molecular Formula	C29H33NO9	[1]
Molecular Weight	539.57 g/mol	[1]
CAS Number	3008262-76-5	[1]
Appearance	White to off-white solid	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Flash Point	Data not available	
pKa	Data not available	

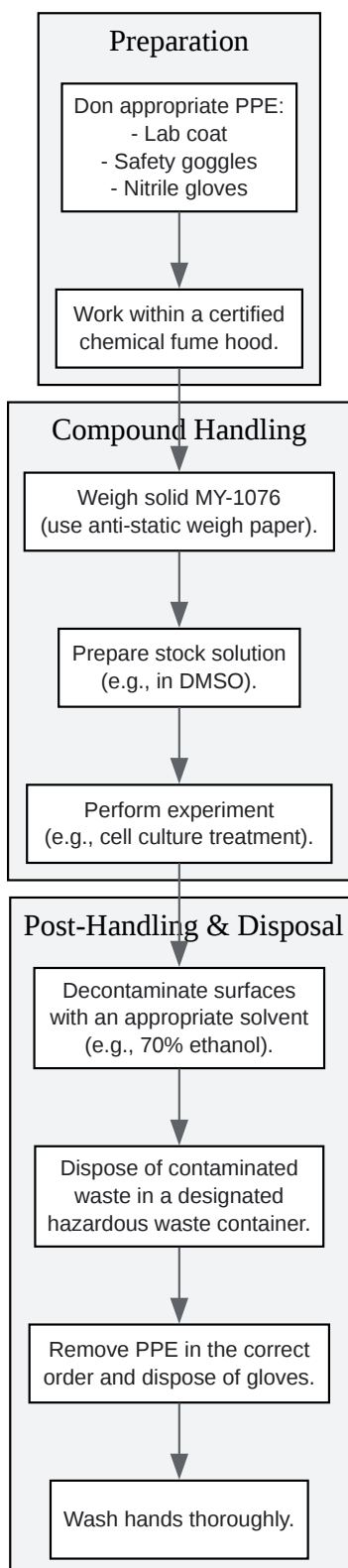
Safe Handling and Personal Protective Equipment (PPE)

Due to its potent biological activity and defined hazards, **MY-1076** should be handled with care in a controlled laboratory environment.

Table 3: Safe Handling and PPE Recommendations

Aspect	Guideline
Engineering Controls	<ul style="list-style-type: none">- Handle in a chemical fume hood or other ventilated enclosure.- Ensure eyewash stations and safety showers are readily accessible.
Personal Protective Equipment (PPE)	<ul style="list-style-type: none">- Eye/Face Protection: Wear chemical safety goggles or a face shield.- Skin Protection: Wear a lab coat and disposable nitrile gloves. Change gloves frequently and after handling the compound.- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.
General Hygiene	<ul style="list-style-type: none">- Avoid contact with skin, eyes, and clothing.- Do not eat, drink, or smoke in laboratory areas.- Wash hands thoroughly after handling.

Safe Handling Workflow



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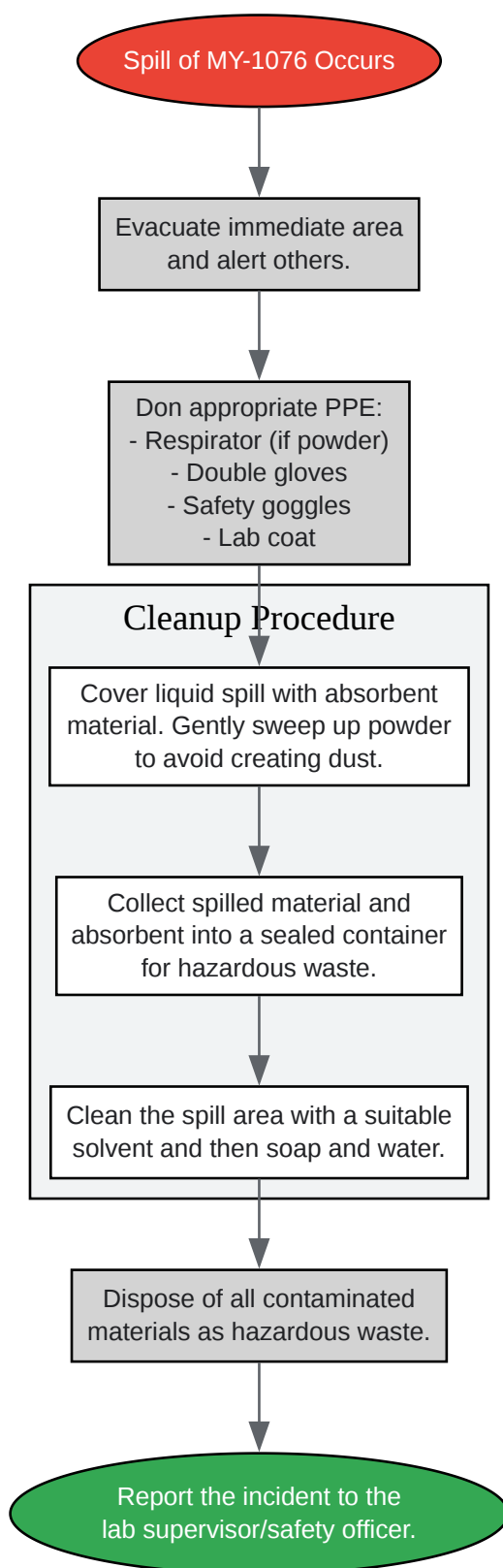
Caption: Workflow for the safe handling of **MY-1076**.

Emergency Procedures

Table 4: First Aid and Emergency Measures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.
Fire-Fighting	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam. Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.
Accidental Release (Spill)	See the spill response workflow below.

Spill Response Workflow



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Caption: Decision tree for responding to a spill of **MY-1076**.

Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of the compound and ensure safety.

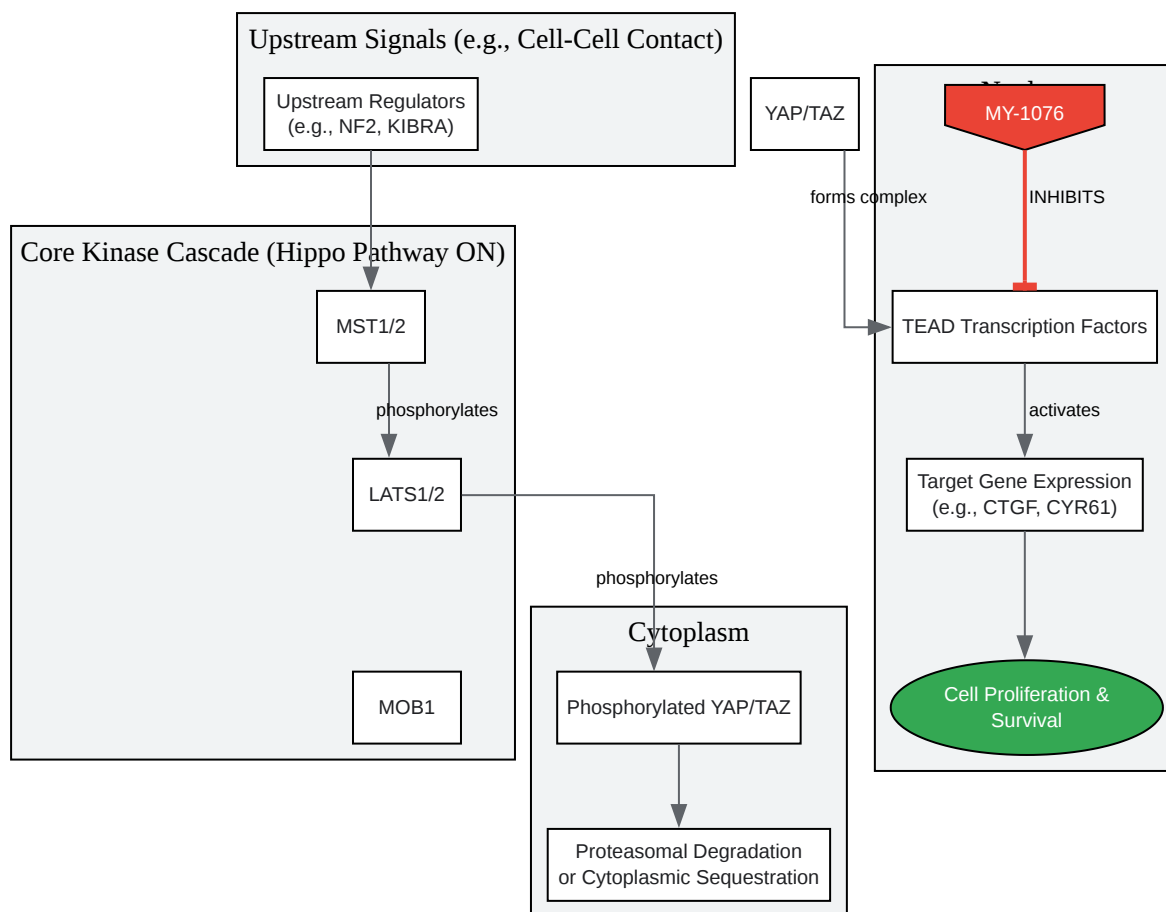
Table 5: Storage and Disposal Guidelines

Aspect	Guideline	Source
Storage (Powder)	- Store at -20°C for up to 3 years. - Store at 4°C for up to 2 years.	[1]
Storage (In Solvent)	- Store at -80°C for up to 6 months. - Store at -20°C for up to 1 month.	[1]
General Storage	- Keep container tightly closed in a dry and well-ventilated place. - Protect from light.	
Disposal	- Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste. - Do not dispose of down the drain or with regular trash.	

Mechanism of Action: Hippo Signaling Pathway

MY-1076 exerts its biological effects by inhibiting the YAP/TAZ transcriptional co-activators, which are the primary downstream effectors of the Hippo signaling pathway. This pathway plays a critical role in regulating organ size, cell proliferation, and apoptosis. In many cancers, the Hippo pathway is inactivated, leading to the nuclear translocation and activation of YAP/TAZ, which then drives the expression of genes that promote cell growth and inhibit apoptosis.

Hippo Signaling Pathway and MY-1076 Inhibition



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Caption: The Hippo signaling pathway and the inhibitory action of **MY-1076**.

Experimental Protocols for Safety Assessment

As of the date of this document, detailed, publicly available experimental protocols specifically for the safety and toxicological assessment of **MY-1076** have not been identified. For novel and potent research compounds like **MY-1076**, it is imperative to handle them as potentially hazardous until a comprehensive toxicological profile is established.

In the absence of specific data, researchers should adhere to the principles of As Low As Reasonably Achievable (ALARA) for exposure and follow standard best practices for handling potent compounds:

- Conduct a risk assessment: Before beginning any new procedure, evaluate the potential hazards, considering the quantity of material being used, the potential for aerosol generation, and the experimental conditions.
- Use designated areas: Whenever possible, handle potent compounds in a designated area of the laboratory to prevent cross-contamination.
- Develop specific Standard Operating Procedures (SOPs): For routine procedures involving **MY-1076**, develop and follow a detailed SOP that includes safety precautions.
- Training: Ensure all personnel handling the compound are fully trained on its potential hazards and the procedures for safe handling and emergency response.

Conclusion

MY-1076 is a valuable tool for research in the field of cancer biology and the Hippo signaling pathway. Its potent biological activity necessitates a careful and informed approach to its handling and use in the laboratory. By adhering to the guidelines outlined in this technical guide, researchers can minimize their risk of exposure and ensure a safe working environment. It is crucial to recognize the current gaps in the toxicological data for this compound and to operate under the assumption that it is hazardous until proven otherwise. Always consult the most recent Safety Data Sheet from your supplier and your institution's safety office for the most up-to-date information.

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References

- 1. medchemexpress.com [medchemexpress.com]

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